

Anhydrous Strontium Formate: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Strontium formate

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Strontium formate is an inorganic salt of strontium and formic acid. This document provides a detailed summary of its key chemical properties, focusing on its molecular formula and weight, and outlines the standard methodology for their determination.

Chemical Identity and Properties

Strontium formate is a white, crystalline solid that is soluble in water.^[1] It exists in both anhydrous and dihydrate forms.^{[1][2]} The anhydrous form is the primary focus of this guide.

The fundamental molecular properties of anhydrous **strontium formate** are summarized below.

Property	Value	Reference
Molecular Formula	$\text{C}_2\text{H}_2\text{O}_4\text{Sr}$	^{[1][3][4]}
Line Formula	$\text{Sr}(\text{HCOO})_2$	^{[1][5]}
Molecular Weight	177.65 g/mol	^{[1][2][3]}
CAS Number	592-89-2	^{[1][3]}

The elemental composition of **strontium formate** is broken down as follows:

Element	Symbol	Percentage
Strontium	Sr	49.32%
Oxygen	O	36.02%
Carbon	C	13.52%
Hydrogen	H	1.13%

Methodology for Determination of Molecular Weight

The molecular weight of a compound is a fundamental property derived from its chemical formula and the atomic weights of its constituent elements. The process does not require an experimental protocol in the traditional sense but is a standardized calculation.

Procedure:

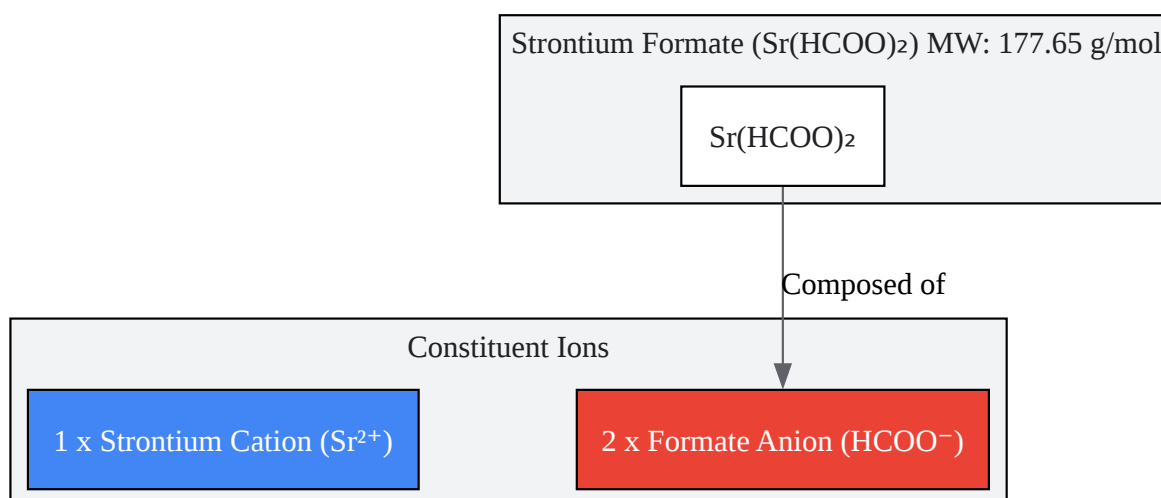
- Identify the Chemical Formula: The established chemical formula for **strontium formate** is $\text{Sr}(\text{HCOO})_2$.^{[1][5]}
- Determine Elemental Composition: Based on the formula, one molecule of **strontium formate** contains:
 - 1 Strontium (Sr) atom
 - 2 Carbon (C) atoms
 - 4 Oxygen (O) atoms
 - 2 Hydrogen (H) atoms
- Obtain Standard Atomic Weights: The standard atomic weights from the periodic table are used for each element:
 - Sr: ~87.62 g/mol
 - C: ~12.011 g/mol

- O: ~15.999 g/mol
- H: ~1.008 g/mol
- Calculate Molecular Weight: The molecular weight is the sum of the atomic weights of all atoms in the molecule:
 - Molecular Weight = $(1 \times \text{AW}_{\text{Sr}}) + (2 \times \text{AW}_{\text{C}}) + (4 \times \text{AW}_{\text{O}}) + (2 \times \text{AW}_{\text{H}})$
 - Molecular Weight = $(87.62) + (2 \times 12.011) + (4 \times 15.999) + (2 \times 1.008)$
 - Molecular Weight = $87.62 + 24.022 + 63.996 + 2.016 = 177.654 \text{ g/mol}$

This calculated value is consistent with the widely accepted molecular weight of 177.65 g/mol .
[\[1\]](#)[\[2\]](#)[\[3\]](#)

Chemical Structure and Composition

Strontium formate is an ionic compound formed from one strontium cation (Sr^{2+}) and two formate anions (HCOO^-).[\[2\]](#) The formate ions act as ligands, bonding to the strontium ion through the oxygen atoms.



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Caption: Logical diagram illustrating the ionic composition of **Strontium Formate**.

Hydrated Form

It is important for researchers to distinguish the anhydrous form from its dihydrate, **strontium formate** dihydrate ($\text{Sr}(\text{HCOO})_2 \cdot 2\text{H}_2\text{O}$).^[2] The dihydrate has a different molecular formula ($\text{C}_2\text{H}_6\text{O}_6\text{Sr}$) and a higher molecular weight of approximately 213.69 g/mol due to the inclusion of two water molecules.^[2]

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